

Identity of 2614W94 Remains Undetermined from Publicly Available Data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2614W94
Cat. No.: B15618400

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Comprehensive searches for the identifier "**2614W94**" have not yielded a definitive match to a specific drug, compound, or biological agent in publicly accessible scientific and regulatory databases. The provided identifier does not correspond to a recognized international nonproprietary name (INN), a United States Adopted Name (USAN), or a commonly used research code in the available literature.

Initial investigations suggest that "**2614W94**" may represent an internal compound code used within a specific research institution or pharmaceutical company that has not been disclosed publicly. It is also possible that the identifier is a catalog number for a commercial chemical supplier, which would not be indexed in pharmacological or medical databases. Another possibility is a typographical error in the designation.

Without a clear and accurate identification of the molecule in question, it is not possible to provide an in-depth technical guide on its mechanism of action. Key information required for such a guide, including its pharmacological target, binding affinities, downstream signaling pathways, and experimental protocols for its characterization, remains unavailable.

One search result indicated that a compound with a similar-sounding name was reported as a tachykinin NK1 antagonist, however, the exact identifier "**2614W94**" was not explicitly

mentioned, making a direct link inconclusive.[1] Other databases searched, including those from regulatory agencies like the FDA, did not contain any entries for "**2614W94**".[2]

Therefore, the core requirements of this request, including data presentation in tables, detailed experimental methodologies, and the generation of signaling pathway diagrams, cannot be fulfilled at this time. Further clarification on the identity of "**2614W94**" is necessary to proceed with a detailed scientific summary.

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References

- 1. | BioWorld [bioworld.com]
- 2. UNII - FA26VP94XR [precision.fda.gov]
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